

Diphenyl isophthalate chemical structure and CAS number

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Compound of Interest

Compound Name: Diphenyl isophthalate

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Diphenyl Isophthalate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diphenyl isophthalate (DPI), with the CAS Number 744-45-6, is an aromatic diester of isophthalic acid and phenol.[1][2] It serves as a key monomer in the synthesis of high-performance polymers due to the rigidity and thermal stability conferred by its aromatic structure.[3] This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and potential biological relevance of **diphenyl isophthalate**, tailored for professionals in research and drug development.

Chemical Structure and Identification

Diphenyl isophthalate is systematically named diphenyl benzene-1,3-dicarboxylate.[4] Its structure consists of a central benzene ring substituted at the 1 and 3 positions with carboxylate groups, which are in turn esterified with phenyl groups.

Identifier	Value
CAS Number	744-45-6[1][2][5]
Molecular Formula	C ₂₀ H ₁₄ O ₄ [1][5]
Molecular Weight	318.32 g/mol [5]
IUPAC Name	diphenyl benzene-1,3-dicarboxylate[4]
Synonyms	Diphenyl m-phthalate, Isophthalic acid, diphenyl ester, 1,3-Benzenedicarboxylic acid, diphenyl ester[1]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **diphenyl isophthalate** is presented below. This data is essential for its handling, characterization, and application in synthesis and material science.

Table 1: Physicochemical Properties of **Diphenyl Isophthalate**

Property	Value	Reference
Physical Form	White to off-white powder/crystal	[4]
Melting Point	136-138 °C	
Boiling Point	275 °C at 10 mmHg	
Water Solubility	Insoluble	
Flash Point	223 °C	

Table 2: Spectroscopic Data for **Diphenyl Isophthalate**

Spectroscopy Type	Data Availability	Source
^1H NMR	Spectrum available	ChemicalBook
^{13}C NMR	Spectrum available	ChemicalBook
Infrared (IR)	Spectrum available	NIST Chemistry WebBook
Mass Spectrometry (MS)	Spectrum available	NIST Chemistry WebBook

Experimental Protocols: Synthesis of Diphenyl Isophthalate

Several methods for the synthesis of **diphenyl isophthalate** have been reported, primarily for its use in polymer production. One common method involves the reaction of isophthaloyl dichloride with phenol.

Detailed Methodology: Synthesis from Isophthaloyl Dichloride and Phenol

This protocol is based on a method designed for high-purity product suitable for industrial applications.

Objective: To synthesize high-purity **diphenyl isophthalate**.

Reactants:

- Isophthaloyl dichloride
- Phenol
- Dual catalyst system (e.g., a combination of azeotrope and phase-transfer catalyst)

Procedure:

- Under the catalytic effect of a dual catalyst system, isophthaloyl dichloride and phenol are reacted.

- The reaction is carried out until completion, which avoids the presence of free acid groups that can negatively impact subsequent polymerization reactions.
- Following the reaction, reduced pressure distillation is performed.
- During distillation, any unreacted phenol and other volatile components are removed.
- The final product, high-purity **diphenyl isophthalate**, is obtained as a white solid.

This method is noted for being safe, environmentally friendly, and suitable for industrial-scale production, yielding a product with a chromatographic purity of over 99.5% and an average yield exceeding 98%.^[6]

Applications in Material Science

The primary application of **diphenyl isophthalate** is as a monomer in the synthesis of advanced polymers.^[3] Its rigid aromatic structure contributes to the thermal stability and mechanical strength of the resulting polymers.^[3]

- High-Performance Polyesters: Incorporation of **diphenyl isophthalate** into polyester chains can increase their glass transition temperature (T_g) and overall thermal stability.^[3]
- Specialty Resins: It is used to create specialty resins for coatings, adhesives, and composite materials, enhancing their durability and resistance properties.^[3]
- Polybenzoxazoles (PBOs): **Diphenyl isophthalate** is a precursor for the synthesis of poly(o-hydroxyamide), which is then used to produce PBOs, a class of high-performance, heat-resistant polymers.

Relevance for Drug Development Professionals: A Toxicological Perspective

For professionals in drug development, understanding the toxicological profile of chemical entities is paramount. While **diphenyl isophthalate** itself is not a common pharmaceutical ingredient, it belongs to the broader class of phthalate esters, some of which have been identified as endocrine disruptors.^{[7][8][9]}

Endocrine Disruption Potential: Phthalates have been studied for their potential to interfere with the endocrine system.[8][9][10] It is important to note that the biological activity of phthalates can vary significantly based on their specific chemical structure.

A study on diphenyl phthalate (an isomer of **diphenyl isophthalate** with CAS number 84-62-8) has shown it to act as an agonist for the human estrogen receptor (ER) in vitro.[10] This study demonstrated that diphenyl phthalate dose-dependently increased ER-mediated transcriptional activity in MCF-7 breast cancer cells.[10]

However, there is a lack of specific studies on the endocrine-disrupting activity of **diphenyl isophthalate** (CAS 744-45-6). While it is a phthalate ester, one cannot directly extrapolate the findings from diphenyl phthalate to **diphenyl isophthalate**. The difference in the substitution pattern on the benzene ring (meta for isophthalate versus ortho for phthalate) can significantly alter the molecule's shape and its ability to bind to biological receptors.

Safety Data: According to aggregated GHS information, **diphenyl isophthalate** may cause skin and serious eye irritation.[4] It is not classified as a carcinogen by NTP, OSHA, or IARC.

Given the increasing scrutiny of phthalates, further research into the specific toxicological and endocrine-disrupting potential of **diphenyl isophthalate** is warranted to fully assess its safety profile.

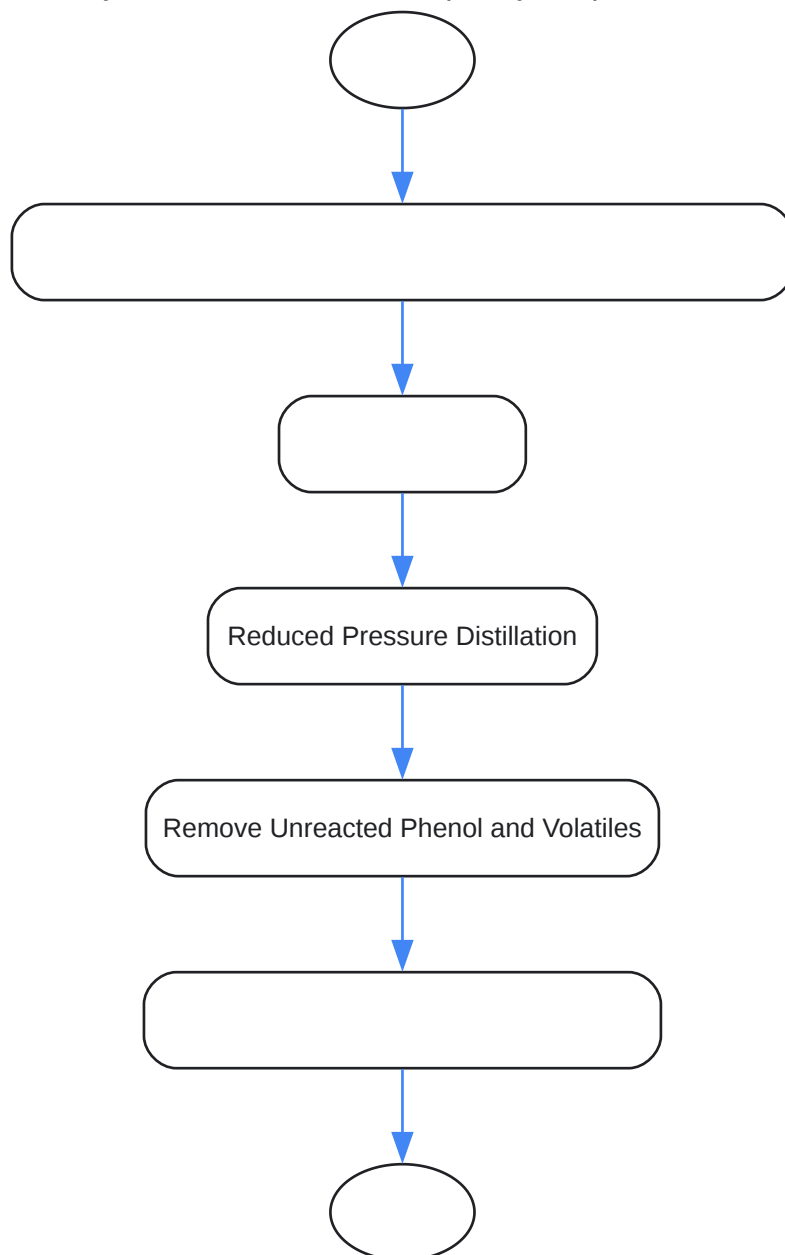
Visualizations

Chemical Structure of Diphenyl Isophthalate

Caption: Chemical structure of **diphenyl isophthalate**.

Experimental Workflow: Synthesis of Diphenyl Isophthalate

Synthesis Workflow for Diphenyl Isophthalate



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Caption: A simplified workflow for the synthesis of **diphenyl isophthalate**.

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